

how to improve KW-5805 solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KW-5805

Cat. No.: B1673877

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[2] **KW-5805** | CAS 104719-71-3 | MedKoo Solubility: Soluble in DMSO, not in water. Appearance: White to off-white solid powder. Shipping Condition: Ship with RT, or blue ice upon request. Storage Condition: Dry, dark and at 0 - 4 C for short term (days to weeks) or -20 C for long term (months to years). ... **KW-5805** is an anti-ulcer agent that enhances the biosynthesis, storage, and secretion of gastric mucus. It improves gastric mucosal hemodynamics and inhibits the reduction in gastric mucosal blood volume and mucosal oxygenation caused by hormonally induced shock. 1 **KW-5805** | 104719-71-3 | Selleckchem In Vitro ; **KW-5805** is soluble in DMSO. To make stock solution, dissolve **KW-5805** in DMSO and warm up the solution to 80°C for 30 minutes. Gently vortex to ensure the powder is completely dissolved. 1 **KW-5805** | CAS 104719-71-3 | Cayman Chemical Solubility ; ≥25 mg/mL in DMSO ; ≥2.9 mg/mL in EtOH ; ≥21.4 mg/mL in DMF. 1 **KW-5805** | 104719-71-3 - ChemicalBook **KW-5805** is an anti-ulcer agent. ... **KW-5805** Chemical Properties,Uses,Production. Description. **KW-5805** is an anti-ulcer agent that enhances the biosynthesis, storage, and secretion of gastric mucus. It improves gastric mucosal hemodynamics and inhibits the reduction in gastric mucosal blood volume and mucosal oxygenation caused by hormonally induced shock. 1 **KW-5805** | C25H27N5O5 | Aobious Solubility: DMSO ≥ 25 mg/mL. In Vitro. **KW-5805** is soluble in DMSO. To make stock solution, dissolve **KW-5805** in DMSO and warm up the solution to 80°C for 30 minutes. Gently vortex to ensure the powder is completely dissolved. 1 **KW-5805** | 104719-71-3 | BLDpharm Storage: -20°C, protect from light, stored under nitrogen *In solvent : -80°C, 6 months; -20°C, 1 month (protect from light, stored under nitrogen). Solubility Data. Solvent. 1 **KW-5805** - Selleckchem **KW-5805** is an anti-ulcer agent. ... Solubility. DMSO: ≥ 48 mg/mL (100.28 mM). H2O: < 0.1 mg/mL (insoluble). 1 **KW-5805** CAS 104719-71-3 - SimSon Pharma Solubility: Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Storage: 2 to 8°C. 2 Technical Support Center: **KW-5805** Solubility

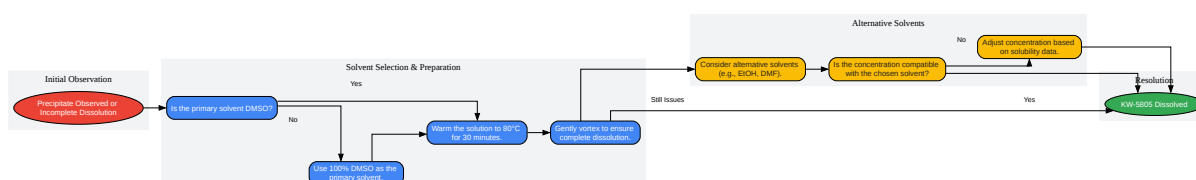
This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively dissolving **KW-5805** for experimental use.

Troubleshooting Guide

Encountering solubility issues with **KW-5805** can be a significant hurdle in experimental workflows. This guide provides a systematic approach to resolving these challenges.

Problem: **KW-5805** is not dissolving or is precipitating out of solution.

This is a common issue due to the compound's low aqueous solubility. The following steps outline a recommended troubleshooting workflow:



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Figure 1: Troubleshooting workflow for **KW-5805** dissolution.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **KW-5805**?

A1: The most highly recommended solvent for **KW-5805** is Dimethyl Sulfoxide (DMSO). It is practically insoluble in water.

Q2: What is the maximum achievable concentration of **KW-5805** in common solvents?

A2: The solubility of **KW-5805** varies significantly between different organic solvents. The following table summarizes the approximate maximum solubility in commonly used solvents.

Solvent	Maximum Solubility
DMSO	≥ 48 mg/mL
DMF	≥ 21.4 mg/mL
Ethanol (EtOH)	≥ 2.9 mg/mL
Water	< 0.1 mg/mL (insoluble)

Q3: I'm still having trouble dissolving **KW-5805** in DMSO. What should I do?

A3: If you are experiencing difficulty dissolving **KW-5805** in DMSO, gentle heating is recommended. Warm the solution to 80°C for approximately 30 minutes and vortex gently to ensure complete dissolution.

Q4: Can I use other solvents to dissolve **KW-5805**?

A4: Yes, other solvents such as ethanol (EtOH) and dimethylformamide (DMF) can be used, although the solubility is lower than in DMSO. Other reported solvents include chloroform, dichloromethane, and acetone. The choice of solvent will depend on your specific experimental requirements and the desired final concentration.

Q5: What are the recommended storage conditions for **KW-5805** solutions?

A5: For short-term storage (days to weeks), keep the solution at 0-4°C. For long-term storage (months to years), it is recommended to store the solution at -20°C. When stored in solvent, it

is advised to keep it at -80°C for up to 6 months or -20°C for up to 1 month, protected from light and under a nitrogen atmosphere.

Experimental Protocols

Protocol for Preparing a **KW-5805** Stock Solution in DMSO

This protocol details the steps for preparing a concentrated stock solution of **KW-5805** in DMSO.

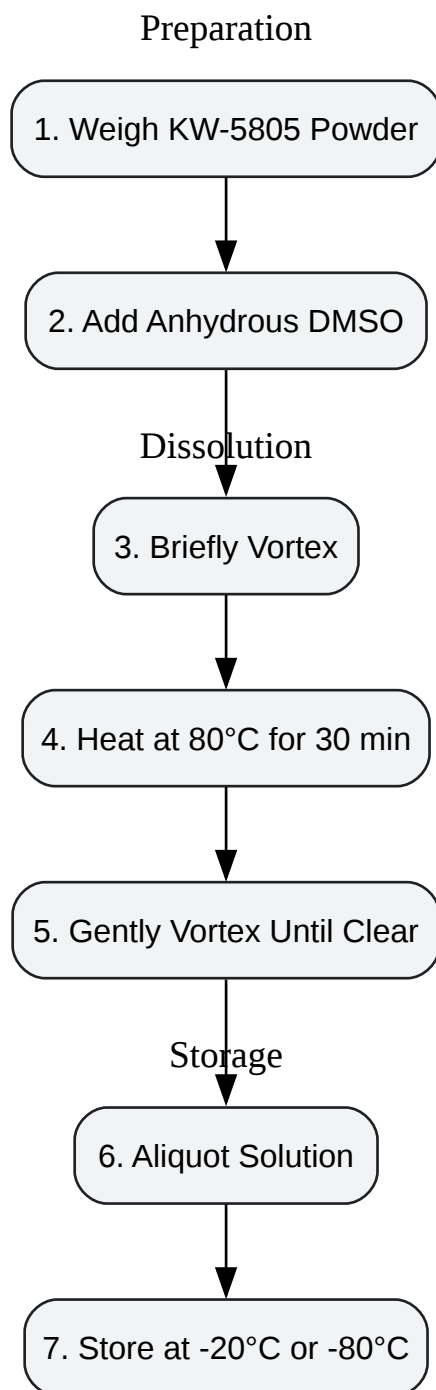
Materials:

- **KW-5805** powder
- Anhydrous DMSO
- Sterile, conical-bottom polypropylene or glass vial
- Vortex mixer
- Water bath or heating block set to 80°C
- Calibrated pipette

Procedure:

- **Weighing:** Accurately weigh the desired amount of **KW-5805** powder and transfer it to the sterile vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial to achieve the desired concentration.
- **Initial Mixing:** Briefly vortex the mixture at room temperature.
- **Heating:** Place the vial in a water bath or on a heating block set to 80°C for 30 minutes.
- **Final Dissolution:** After heating, gently vortex the solution until the **KW-5805** is completely dissolved and the solution is clear.

- Storage: For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.



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Figure 2: Experimental workflow for preparing a **KW-5805** stock solution.

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References

- 1. amsbio.com [amsbio.com]
- 2. amsbio.com [amsbio.com]
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